

# physical properties of dibromiodomethane (boiling point, density)

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## Compound of Interest

Compound Name: Dibromiodomethane

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## An In-Depth Technical Guide to the Physical Properties of **Dibromiodomethane**

For researchers, scientists, and drug development professionals, a thorough understanding of the physical properties of chemical compounds is fundamental. **Dibromiodomethane** ( $\text{CHBr}_2\text{I}$ ), a trihalomethane, is of interest due to its presence as a disinfection byproduct in drinking water and its potential applications in organic synthesis. This guide provides a detailed overview of its key physical properties, namely its boiling point and density, along with the experimental protocols for their determination.

## Physical Properties of Dibromiodomethane

The boiling point and density are critical parameters for the purification, handling, and application of **dibromiodomethane**. These properties are summarized in the table below.

Physical Property	Value	Units
Boiling Point	185.9	°C
Density	3.3	g/cm <sup>3</sup>

## Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is crucial for the characterization of a compound. The following sections detail the standard experimental methodologies for measuring the boiling point and density of a liquid compound such as **dibromiodomethane**.

## Boiling Point Determination: The Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of a liquid.<sup>[1][2][3]</sup>

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heating oil (e.g., mineral oil)
- Bunsen burner or other heat source
- Stand and clamp

Procedure:

- A small amount of **dibromiodomethane** (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then placed into a Thiele tube containing heating oil, ensuring the rubber band or attachment is above the oil level to prevent degradation from heat.<sup>[1]</sup>

- The side arm of the Thiele tube is gently heated, allowing for even heat distribution through convection currents in the oil.[3]
- As the temperature rises, air trapped in the capillary tube will slowly be expelled.
- When the boiling point of the **dibromiodomethane** is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- At this point, heating is discontinued.
- The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The exact temperature at which the liquid enters the capillary tube is recorded as the boiling point.

## Density Determination: The Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of a liquid with high precision.

Apparatus:

- Pycnometer (volumetric flask with a ground-glass stopper containing a capillary tube)
- Analytical balance (accurate to at least 0.001 g)
- Thermometer
- Water bath (for temperature control)

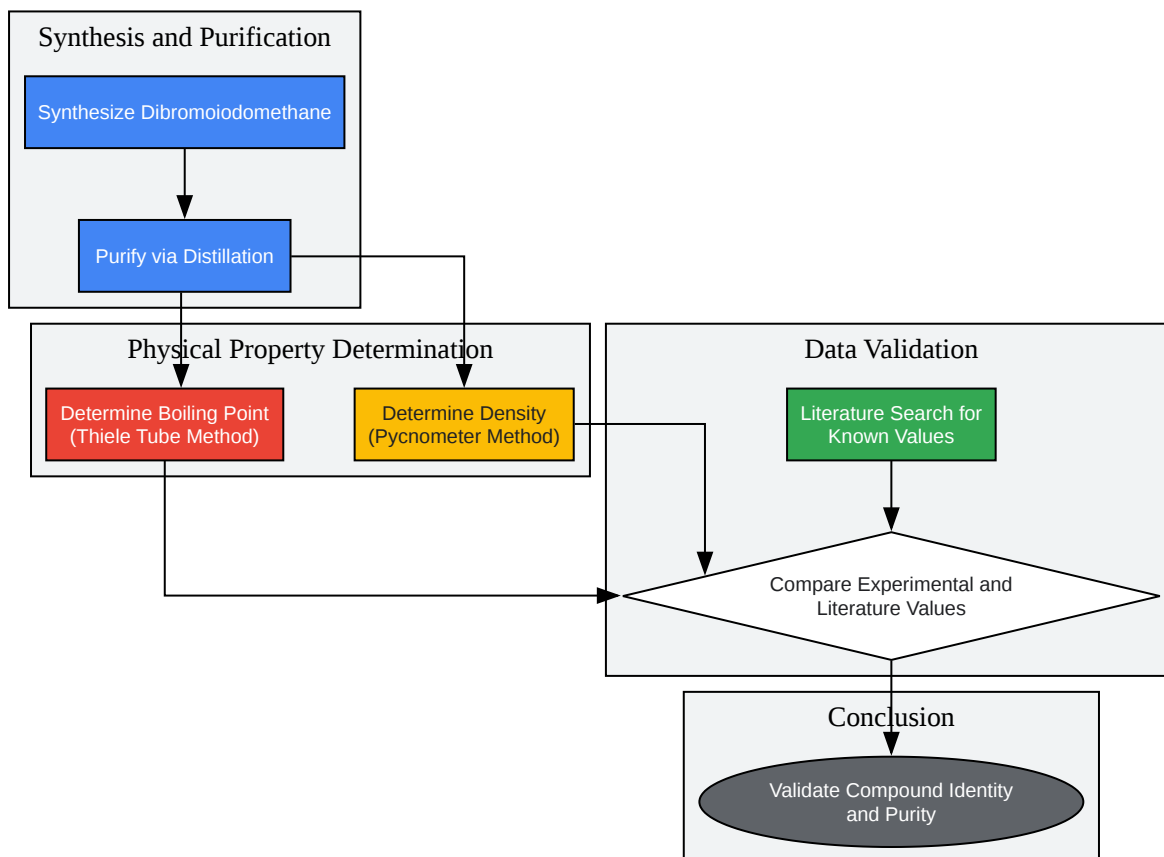
Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately measured on an analytical balance ( $m_{\text{pycnometer}}$ ).
- The pycnometer is then filled with distilled water of a known temperature and density, and its mass is measured again ( $m_{\text{pycnometer}+\text{water}}$ ). The volume of the pycnometer can then be calculated.

- The pycnometer is emptied, dried completely, and then filled with **dibromiodomethane**.
- The filled pycnometer is placed in a water bath to bring it to a constant, known temperature.
- The mass of the pycnometer filled with **dibromiodomethane** is then accurately measured ( $m_{\text{pycnometer+liquid}}$ ).
- The mass of the **dibromiodomethane** is determined by subtracting the mass of the empty pycnometer ( $m_{\text{liquid}} = m_{\text{pycnometer+liquid}} - m_{\text{pycnometer}}$ ).
- The density of the **dibromiodomethane** is calculated by dividing its mass by the volume of the pycnometer.

## Workflow for Physical Property Validation

The following diagram illustrates a generalized workflow for the determination and validation of the physical properties of a synthesized chemical compound like **dibromiodomethane**.



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Caption: Workflow for the experimental determination and validation of physical properties.

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